

Using Precyasterone as a Tool for Studying Ecdysone Receptor Signaling

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Compound of Interest

Compound Name: *Precyasterone*

Cat. No.: *B2760011*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Precyasterone, a potent ecdysteroid, serves as a valuable tool for investigating the intricate mechanisms of the ecdysone receptor (EcR) signaling pathway. Ecdysteroids are steroid hormones in arthropods that play a crucial role in molting, metamorphosis, and reproduction. The EcR, a nuclear receptor, heterodimerizes with the Ultraspiracle protein (USP) to form a functional transcription factor that, upon ligand binding, regulates the expression of a cascade of target genes. This document provides detailed application notes and experimental protocols for utilizing **Precyasterone** to dissect the components and dynamics of the EcR signaling pathway. While the direct, canonical link between ecdysone signaling and the mTOR pathway is an emerging area of research, evidence suggests a potential interplay, particularly in the context of the anabolic effects of ecdysteroids which may involve the activation of the PI3K/Akt pathway upstream of mTOR.

Data Presentation

The following tables summarize key quantitative data for ecdysteroids commonly used to study the Ecdysone Receptor signaling pathway. As "**Precyasterone**" is a less common name, data for the well-characterized and structurally similar potent ecdysteroid, Ponasterone A, is provided as a proxy.

Table 1: Binding Affinities of Ecdysteroids for the Ecdysone Receptor (EcR)

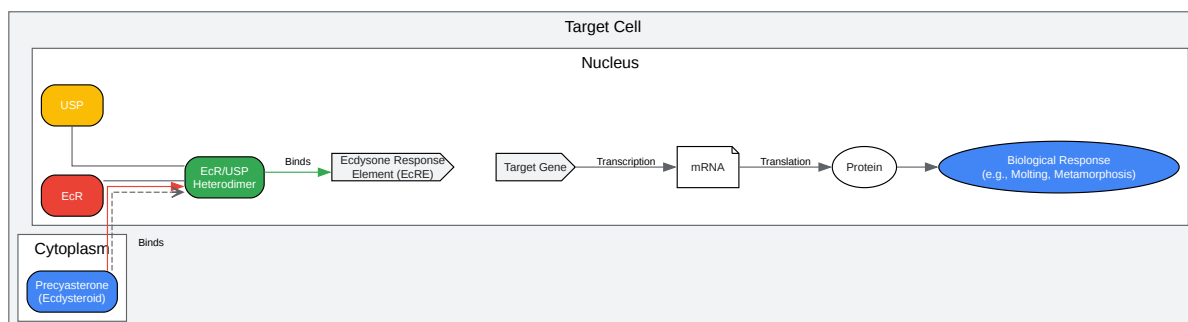
Ecdysteroid	Receptor Complex	Dissociation Constant (Kd)	Organism	Reference
Ponasterone A	EcR/USP Heterodimer	1.2 nM	Chilo suppressalis	[1]
Ponasterone A	EcR Monomer	55 nM	Chilo suppressalis	[1]
26-[125I]iodoponasterone A	EcR	~0.38 nM	Drosophila melanogaster Kc167 cells	[2]

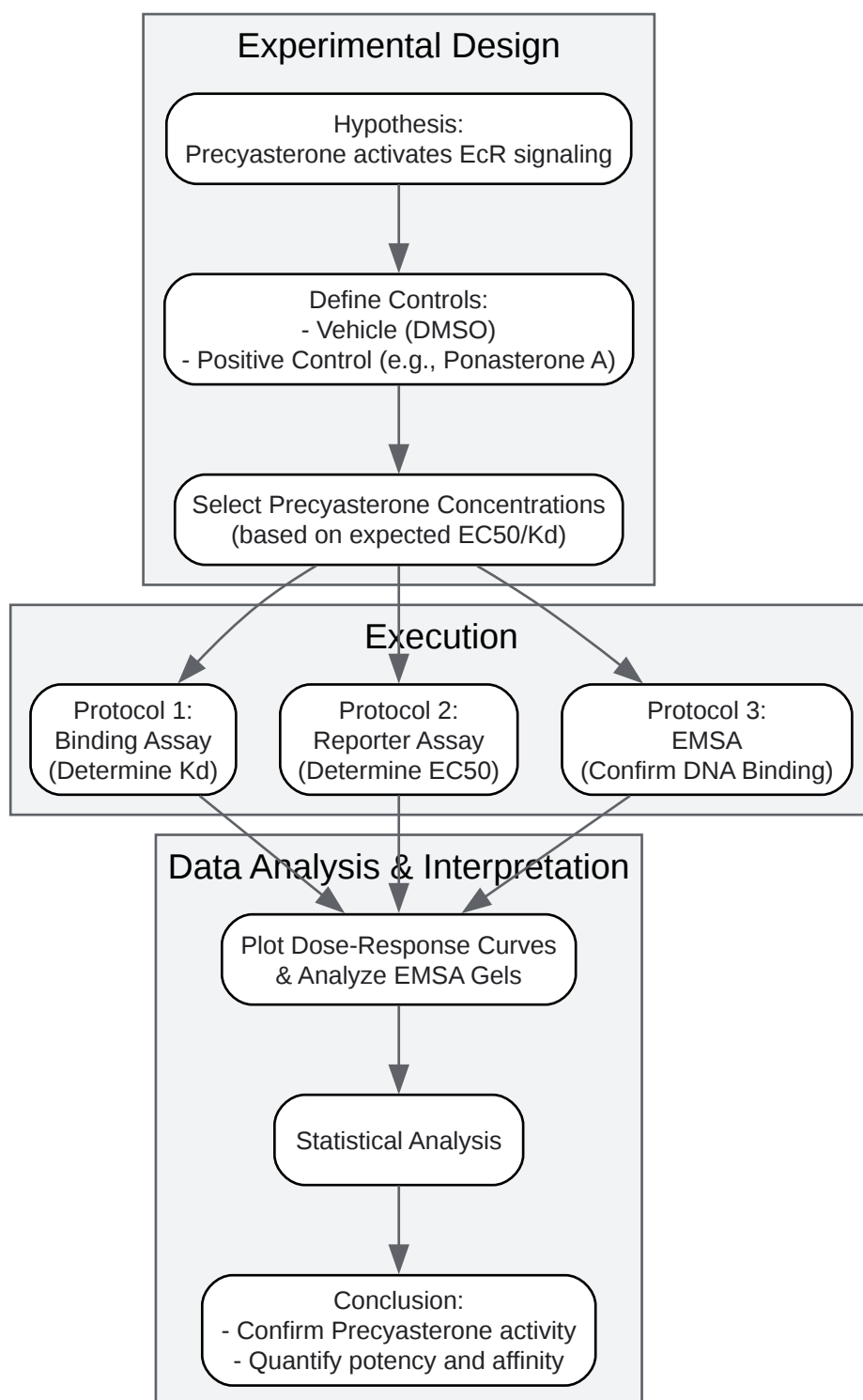
Table 2: In Vitro Activity of Ecdysteroids

Ecdysteroid	Assay Type	Effective Concentration (EC50)	Cell Line/System	Reference
Ponasterone A	β -galactosidase expression	70 nM	Ecdysone-inducible mammalian expression system	[3]
26-Iodo ponasterone A	Morphological transformation	0.5 nM	Drosophila melanogaster Kc167 cells	[2]

Signaling Pathway Diagram

The following diagram illustrates the canonical Ecdysone Receptor signaling pathway.





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References

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- 2. 26-[125I]iodoponasterone A is a potent ecdysone and a sensitive radioligand for ecdysone receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Ponasterone A, Ecdysone analog (CAS 13408-56-5) | Abcam [abcam.com]
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